

Application Notes and Protocols for Cy7.5 Maleimide in Live-Cell Imaging

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Cy7.5 maleimide

Cat. No.: B15556416

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing **Cy7.5 maleimide** for live-cell imaging. This near-infrared (NIR) fluorescent dye is a powerful tool for labeling proteins and other biomolecules containing thiol groups, enabling dynamic studies in living cells with high signal-to-noise ratios.

Introduction to Cy7.5 Maleimide

Cy7.5 maleimide is a thiol-reactive fluorescent dye belonging to the cyanine family. Its fluorescence in the near-infrared spectrum (excitation ~788 nm, emission ~808 nm) makes it ideal for live-cell and in vivo imaging applications.^[1] The long excitation and emission wavelengths allow for deeper tissue penetration and minimize autofluorescence from biological samples, leading to clearer images.^{[1][2]} The maleimide functional group specifically reacts with free sulfhydryl (thiol) groups, commonly found in cysteine residues of proteins, to form a stable covalent bond.^{[3][4]} This specificity allows for the targeted labeling of proteins of interest. Both standard and sulfonated (sulfo-Cy7.5) versions are available, with the latter offering increased water solubility.^{[3][5]}

Key Applications in Live-Cell Imaging

- **Protein Labeling and Tracking:** Covalently label proteins with exposed cysteine residues to visualize their localization, trafficking, and dynamics in real-time.[\[6\]](#)[\[7\]](#)
- **Antibody Conjugation:** Create fluorescently labeled antibodies for targeted imaging of cell surface receptors and other extracellular proteins.[\[8\]](#)[\[9\]](#)
- **In Vivo Imaging:** The NIR properties of Cy7.5 make it suitable for non-invasive imaging in small animals to study biodistribution of labeled molecules.[\[6\]](#)[\[10\]](#)
- **Flow Cytometry:** Labeled cells can be analyzed and sorted based on fluorescence intensity.[\[1\]](#)

Data Presentation

A summary of the key photophysical and chemical properties of **Cy7.5 maleimide** is presented below for easy reference and comparison.

Property	Value	Reference(s)
Excitation Maximum (λ_{ex})	~788 nm	[3] [11]
Emission Maximum (λ_{em})	~797 - 808 nm	[3] [11]
Molar Extinction Coefficient (ϵ)	~222,000 - 223,000 $\text{cm}^{-1}\text{M}^{-1}$	[3] [11]
Fluorescence Quantum Yield (Φ)	~0.10 - 0.21	[3] [11]
Reactive Group	Maleimide	[3]
Reactivity	Thiol groups (e.g., from cysteines)	[4] [6]
Solubility	DMSO, DMF (non-sulfonated)	[6]
Water, DMSO, DMF (sulfonated)	[3]	

Experimental Protocols

Protocol 1: Antibody Conjugation with Cy7.5 Maleimide

This protocol details the steps for conjugating **Cy7.5 maleimide** to an antibody.

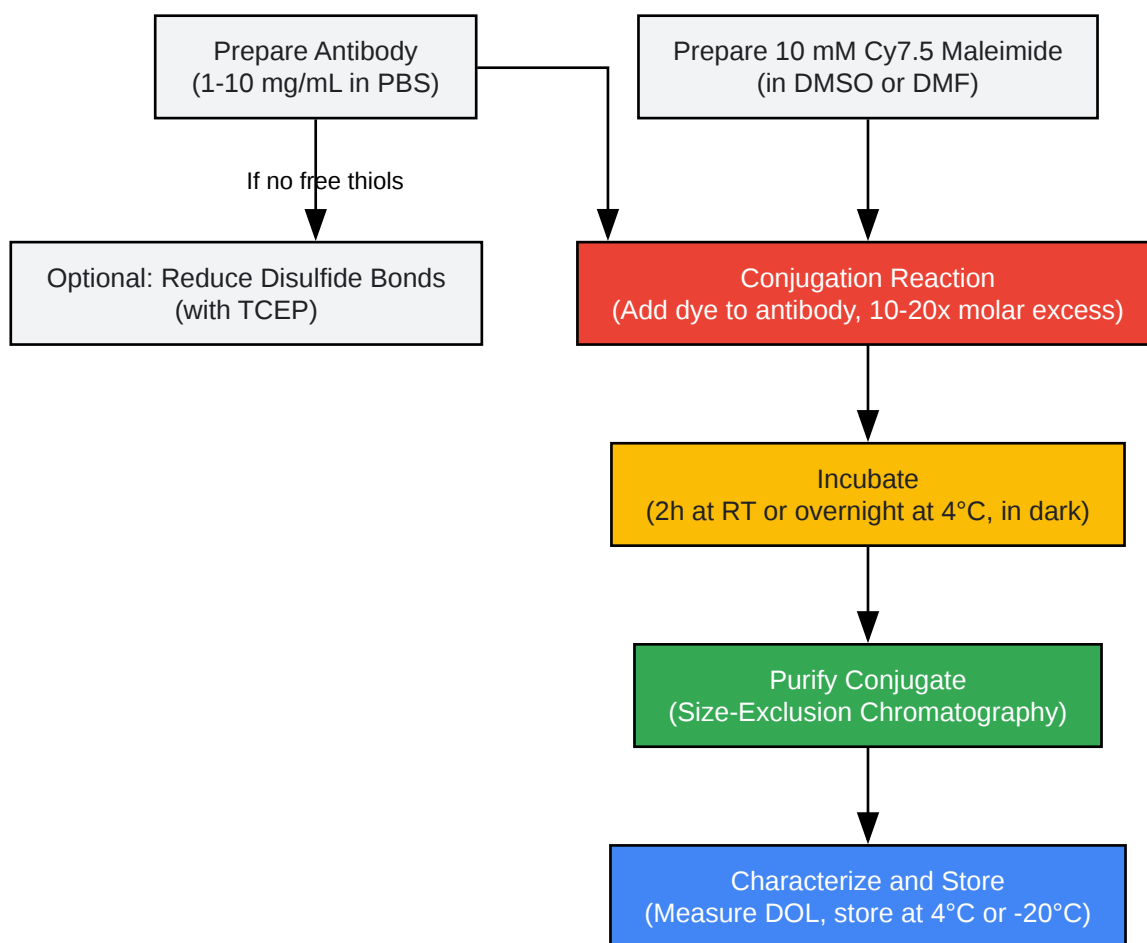
Materials:

- Antibody to be labeled (in a thiol-free buffer, e.g., PBS pH 7.2-7.4)
- **Cy7.5 maleimide** or sulfo-**Cy7.5 maleimide**
- Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)
- Reducing agent (optional, e.g., TCEP)
- Purification column (e.g., Sephadex G-25)
- Reaction buffer (e.g., 1x PBS, pH 7.0-7.5)

Procedure:

- Antibody Preparation:
 - Dissolve the antibody in the reaction buffer at a concentration of 1-10 mg/mL.[\[9\]](#)
 - If the antibody does not have free thiols, it may be necessary to reduce disulfide bonds. This can be achieved by incubating with a 10-100x molar excess of TCEP for 20-30 minutes at room temperature.[\[9\]](#) Note that DTT can also be used, but must be removed before adding the maleimide dye.
- Dye Preparation:
 - Immediately before use, prepare a 10 mM stock solution of **Cy7.5 maleimide** in anhydrous DMSO or DMF.[\[12\]](#) Vortex briefly to ensure it is fully dissolved.
- Conjugation Reaction:

- Slowly add the **Cy7.5 maleimide** stock solution to the antibody solution while gently stirring or vortexing. A starting molar excess of 10-20 fold of dye to protein is recommended.[12]
- Protect the reaction mixture from light and incubate for 2 hours at room temperature or overnight at 2-8°C.[12]
- Purification:
 - Separate the labeled antibody from unreacted dye using a size-exclusion chromatography column (e.g., Sephadex G-25) equilibrated with PBS.[8][13]
 - Collect the fractions containing the fluorescently labeled antibody.
- Degree of Labeling (DOL) Calculation (Optional):
 - Measure the absorbance of the purified conjugate at 280 nm (for protein) and at the absorbance maximum of Cy7.5 (~788 nm).
 - The DOL can be calculated to determine the average number of dye molecules per antibody.
- Storage:
 - For short-term storage (up to 1 week), keep the conjugate at 2-8°C, protected from light. [12]
 - For long-term storage (up to a year), add a stabilizer like 5-10 mg/mL BSA and 0.01-0.03% sodium azide, or add 50% glycerol and store at -20°C.[12]



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Caption: Workflow for conjugating **Cy7.5 maleimide** to an antibody.

Protocol 2: Live-Cell Imaging with Cy7.5-Labeled Antibodies

This protocol provides a general procedure for imaging live cells labeled with a Cy7.5-conjugated antibody targeting a cell surface protein.

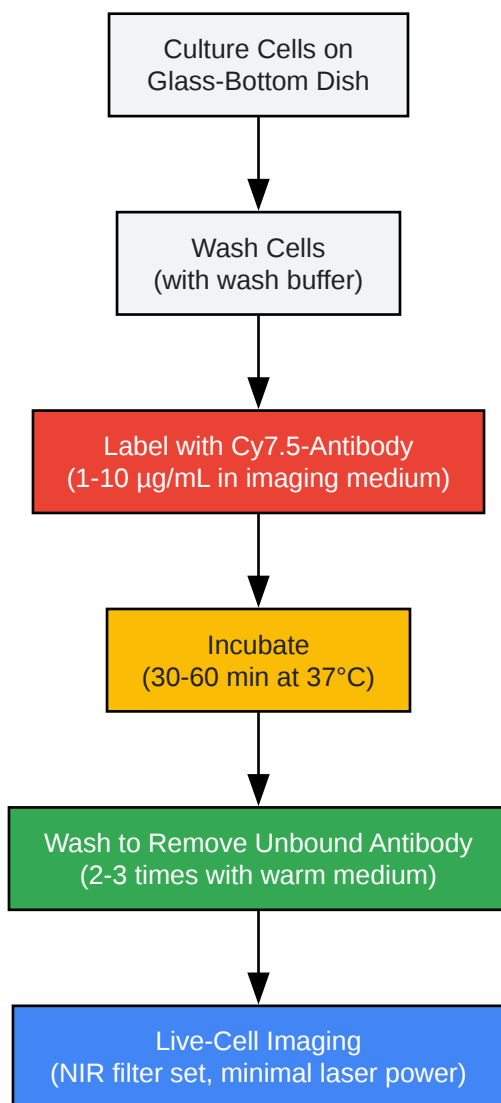
Materials:

- Cells cultured on glass-bottom dishes or chamber slides
- Cy7.5-labeled antibody
- Live-cell imaging medium (e.g., phenol red-free DMEM)

- Wash buffer (e.g., PBS or HBSS)
- Fluorescence microscope equipped for NIR imaging

Procedure:

- Cell Preparation:
 - Culture cells to the desired confluency on a suitable imaging vessel.
- Labeling:
 - Wash the cells once with wash buffer.
 - Dilute the Cy7.5-labeled antibody to the desired concentration in live-cell imaging medium. The optimal concentration should be determined empirically but typically ranges from 1-10 µg/mL.[\[2\]](#)
 - Incubate the cells with the antibody solution for 30-60 minutes at 37°C in a CO₂ incubator. [\[2\]](#)
- Washing:
 - Gently wash the cells 2-3 times with pre-warmed live-cell imaging medium to remove any unbound antibody.[\[2\]](#)
- Imaging:
 - Place the dish or slide on the microscope stage.
 - Use appropriate filter sets for Cy7.5 (Excitation: ~740-760 nm; Emission: ~770-800 nm).[\[2\]](#)
 - Acquire images using the lowest possible laser power and exposure time to minimize phototoxicity and photobleaching.[\[2\]](#)[\[14\]](#)
 - For time-lapse imaging, define the imaging intervals and total duration.



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Caption: General workflow for live-cell imaging with Cy7.5-labeled antibodies.

Troubleshooting

Issue	Possible Cause	Suggested Solution
Low Labeling Efficiency	Insufficient free thiols on the protein.	Reduce disulfide bonds using TCEP prior to labeling.[9]
Protein concentration is too low.	Ensure protein concentration is at least 2 mg/mL for optimal labeling.[8][13]	
Incorrect pH of the reaction buffer.	Maintain the pH of the reaction buffer between 7.0 and 7.5.	
Inactive maleimide dye.	Use a freshly prepared dye stock solution.	
High Background Signal	Incomplete removal of unbound dye.	Ensure thorough washing of cells after labeling.[2] Optimize the purification step after conjugation.
Non-specific binding of the antibody.	Include a blocking step or titrate the antibody concentration.	
Phototoxicity/Photobleaching	High laser power or long exposure times.	Use the lowest possible laser power and exposure time.[2] [14] Consider using an anti-fade reagent if compatible with live-cell imaging.[14]
High dye concentration.	Perform a dose-response curve to determine the optimal, non-toxic concentration of the Cy7.5 conjugate for your specific cell line.[2]	

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- To cite this document: BenchChem. [Application Notes and Protocols for Cy7.5 Maleimide in Live-Cell Imaging]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15556416/docs#application-notes-and-protocols-for-cy7-5-maleimide-in-live-cell-imaging\]](https://www.benchchem.com/product/b15556416/docs#application-notes-and-protocols-for-cy7-5-maleimide-in-live-cell-imaging)

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